

Rapamycin-d3: Comprehensive Application Notes for Solution Preparation and Storage

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Compound of Interest

Compound Name: Rapamycin-d3

Cat. No.: B15609504

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of **Rapamycin-d3** solutions, a critical internal standard for the accurate quantification of rapamycin in various biological matrices. Adherence to these guidelines is essential to ensure the integrity, stability, and reliable performance of **Rapamycin-d3** in downstream applications, particularly in liquid chromatography-mass spectrometry (LC-MS) based assays.

Physicochemical Properties and Solubility

Rapamycin-d3 (Sirolimus-d3) is a deuterated analog of rapamycin, a potent inhibitor of the mammalian target of rapamycin (mTOR). Its utility as an internal standard is predicated on its near-identical chemical and physical properties to rapamycin, with a key difference in mass due to deuterium labeling.

Table 1: Physicochemical Properties of **Rapamycin-d3**

Property	Value	Reference(s)
Chemical Formula	C ₅₁ H ₇₆ D ₃ NO ₁₃	[1]
Molecular Weight	917.19 g/mol	[2]
CAS Number	392711-19-2	[1]
Appearance	White to off-white solid	[3]
Purity	≥98%	[2]

Proper solubilization is the first critical step in preparing accurate and stable **Rapamycin-d3** solutions. The choice of solvent will depend on the intended application and the desired concentration.

Table 2: Solubility of **Rapamycin-d3** in Common Organic Solvents

Solvent	Solubility	Reference(s)
Dimethyl Sulfoxide (DMSO)	≥ 25 mg/mL	[1]
Ethanol	≥ 50 mg/mL	[1]
Methanol	≥ 25 mg/mL	[1]
Chloroform	≥ 5 mg/mL	[1]

Storage and Stability

The stability of **Rapamycin-d3**, in both solid and solution form, is paramount for generating reproducible experimental results. Improper storage can lead to degradation and isomerization, compromising the accuracy of quantification.

Table 3: Recommended Storage and Stability Conditions for **Rapamycin-d3**

Form	Storage Temperature	Duration	Key Considerations	Reference(s)
Solid (Neat)	-20°C	≥ 1 year	Protect from light and moisture.	[1][2]
Stock Solution (in organic solvent)	-80°C	≥ 1 year	Aliquot to avoid repeated freeze-thaw cycles. Use amber vials.	[4]
-20°C	~1 month	Suitable for short-term storage. Protect from light.		
Working Solutions (diluted)	4°C	≤ 1 week	Prepare fresh as needed for optimal performance.	[4]

Note: Rapamycin can undergo isomerization in solution, and the rate of this process can be influenced by the solvent and temperature.[5] It is crucial to maintain consistent storage conditions to minimize variability.

Experimental Protocols

The following protocols provide step-by-step instructions for the preparation of **Rapamycin-d3** stock and working solutions, as well as a general procedure for its use in LC-MS/MS analysis.

Protocol 1: Preparation of a 1 mg/mL Rapamycin-d3 Stock Solution

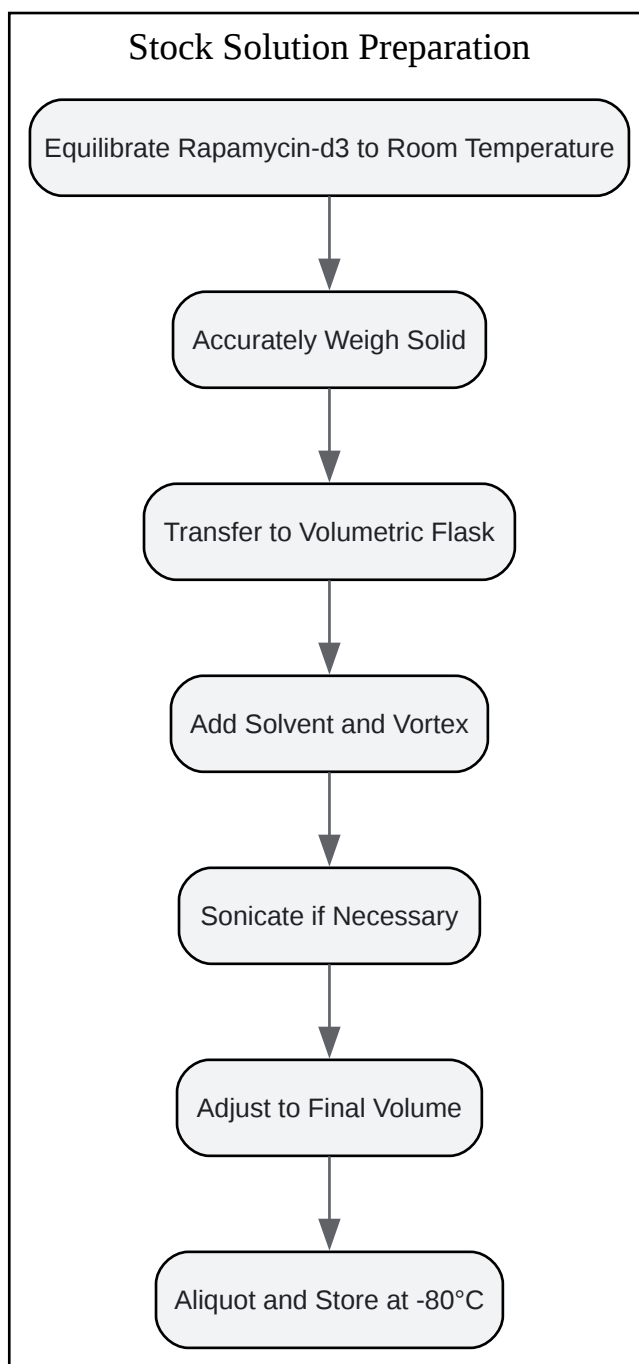
This protocol describes the preparation of a primary stock solution, which will be used to generate calibration standards and working solutions.

Materials:

- **Rapamycin-d3** solid
- Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol (LC-MS grade)
- Calibrated analytical balance
- Class A volumetric flask (e.g., 1 mL or 5 mL)
- Amber glass vials
- Vortex mixer and sonicator

Procedure:

- **Equilibration:** Allow the vial of solid **Rapamycin-d3** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **Rapamycin-d3** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 1 mg/mL solution, weigh 1 mg of the solid.
- **Dissolution:** Quantitatively transfer the weighed **Rapamycin-d3** to a Class A volumetric flask. Add a small amount of the chosen solvent (e.g., ~0.5 mL of DMSO for a 1 mL final volume) and vortex gently to dissolve the solid.
- **Sonication (Optional):** If the solid does not dissolve completely with vortexing, sonicate the solution in a water bath for 5-10 minutes.
- **Final Volume Adjustment:** Once the solid is completely dissolved, bring the solution to the final volume with the solvent. Ensure the solution is at room temperature before the final volume adjustment.
- **Homogenization:** Cap the flask and invert it several times to ensure a homogenous solution.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use amber glass vials to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage.



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Figure 1. Workflow for preparing **Rapamycin-d3** stock solution.

Protocol 2: Preparation of Calibration Curve Standards

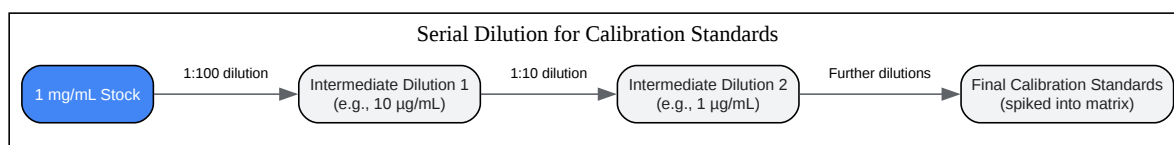
This protocol outlines the serial dilution of the stock solution to prepare a set of calibration standards for quantifying rapamycin.

Materials:

- 1 mg/mL **Rapamycin-d3** stock solution
- Appropriate solvent for dilution (e.g., Methanol or Acetonitrile)
- Calibrated micropipettes and sterile tips
- Amber microcentrifuge tubes or vials

Procedure:

- Thawing: Thaw a single aliquot of the 1 mg/mL **Rapamycin-d3** stock solution at room temperature.
- Intermediate Dilutions: Perform serial dilutions to create a range of working solutions. For example, to create a 10 µg/mL intermediate solution, dilute 10 µL of the 1 mg/mL stock solution into 990 µL of the diluent.
- Calibration Standards: From the intermediate solutions, prepare the final calibration standards by spiking known amounts into the biological matrix (e.g., plasma, whole blood) that will be used for the unknown samples. The final concentrations should bracket the expected concentration range of rapamycin in the samples.
- Internal Standard Spiking: A consistent amount of a **Rapamycin-d3** working solution should be added to all calibration standards, quality control samples, and unknown samples to serve as the internal standard.



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Figure 2. Serial dilution scheme for calibration standards.

Protocol 3: General LC-MS/MS Analysis

This protocol provides a general framework for the analysis of rapamycin using **Rapamycin-d3** as an internal standard. Method optimization and validation are essential for each specific application and matrix.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Typical LC Parameters:

- Column: C18 or C8 reversed-phase column (e.g., 50 mm x 2.1 mm, 1.8 μ m)
- Mobile Phase A: Water with 0.1% formic acid and 2 mM ammonium acetate
- Mobile Phase B: Methanol or Acetonitrile with 0.1% formic acid
- Gradient: A suitable gradient to separate rapamycin from matrix components.
- Flow Rate: 0.2 - 0.5 mL/min
- Column Temperature: 40 - 60°C
- Injection Volume: 5 - 20 μ L

Typical MS/MS Parameters:

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM) Transitions:
 - Rapamycin: Monitor appropriate precursor and product ions (e.g., m/z 931.6 \rightarrow 864.5 as $[M+Na]^+$ adduct)

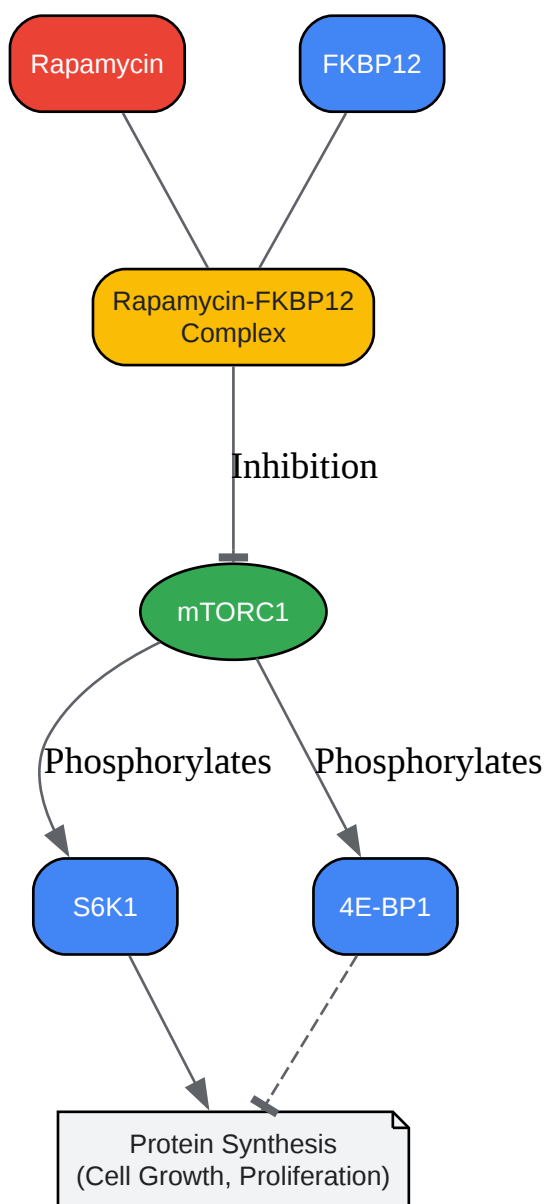
- **Rapamycin-d3**: Monitor the corresponding mass-shifted precursor and product ions (e.g., m/z 934.6 \rightarrow 867.5 as $[M+Na]^+$ adduct)
- Collision Energy and other MS parameters: Optimize for maximum signal intensity.

Sample Preparation:

- Protein Precipitation: For biological samples like plasma or whole blood, a protein precipitation step is typically required. Add a cold organic solvent (e.g., acetonitrile or methanol) containing the **Rapamycin-d3** internal standard to the sample.
- Centrifugation: Vortex the mixture and then centrifuge at high speed to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube or vial for injection into the LC-MS/MS system.

Rapamycin Signaling Pathway

Rapamycin exerts its biological effects by inhibiting the mTOR signaling pathway, which is a central regulator of cell growth, proliferation, and metabolism. Rapamycin first binds to the immunophilin FKBP12, and this complex then allosterically inhibits mTOR Complex 1 (mTORC1).



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Figure 3. Simplified mTOR signaling pathway showing inhibition by Rapamycin.

By providing these detailed notes and protocols, we aim to facilitate the accurate and reproducible use of **Rapamycin-d3** in research and development settings. Always refer to the certificate of analysis for lot-specific information and handle all chemicals with appropriate safety precautions.

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